

An In-depth Technical Guide to Cyclohexanamine 2-(phosphonoxy)acrylate

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Compound of Interest

Compound Name:	Cyclohexanamine 2-(phosphonoxy)acrylate
CAS No.:	10526-80-4
Cat. No.:	B083823

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For Researchers, Scientists, and Drug Development Professionals

Introduction

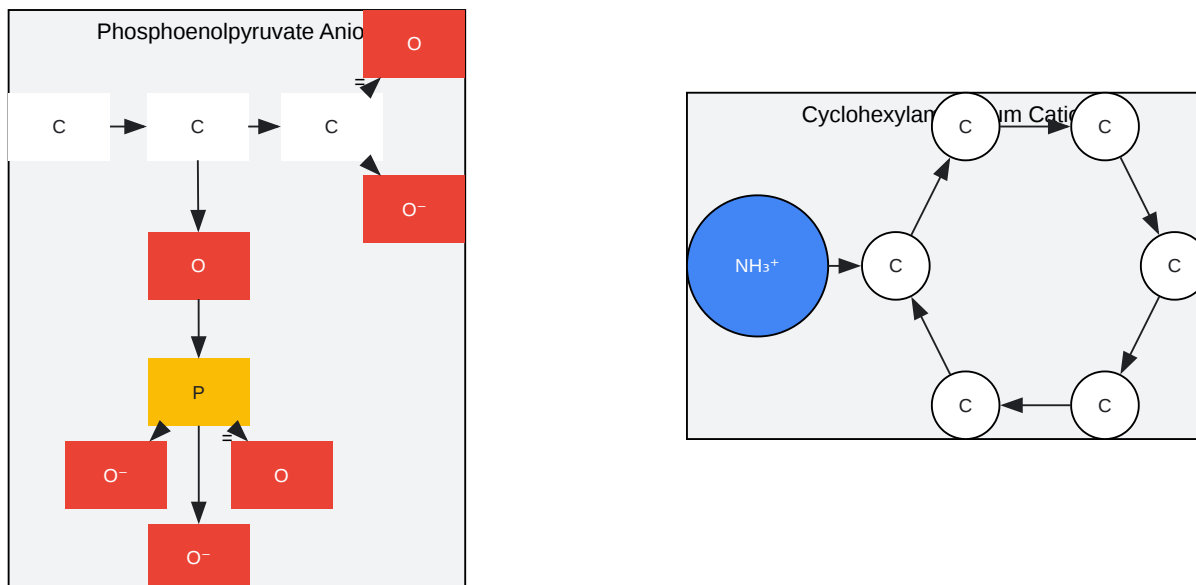
Cyclohexanamine 2-(phosphonoxy)acrylate, more commonly known as phosphoenolpyruvic acid cyclohexylammonium salt (PEP-CHA), is a stable salt form of the vital metabolic intermediate, phosphoenolpyruvate (PEP). As a key player in central carbon metabolism, PEP stands at the crossroads of glycolysis and gluconeogenesis.[1] Its high-energy phosphate bond makes it a critical molecule in cellular bioenergetics.[1] This document provides a comprehensive overview of the structure, properties, synthesis, and biological significance of **Cyclohexanamine 2-(phosphonoxy)acrylate**, tailored for professionals in biochemical research and drug development.

Chemical Structure and Properties

Cyclohexanamine 2-(phosphonoxy)acrylate is an organic salt with the chemical formula $C_9H_{18}NO_6P$. It is formed by the ionic association of 2-(phosphonoxy)acrylic acid (phosphoenolpyruvic acid) and cyclohexanamine.

Structural Diagram

The structure of **Cyclohexanamine 2-(phosphonoxy)acrylate** involves the protonated cyclohexylammonium cation and the deprotonated phosphoenolpyruvate anion.



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Caption: Ionic structure of **Cyclohexanamine 2-(phosphonoxy)acrylate**.

Physicochemical Properties

A summary of the key physicochemical properties of **Cyclohexanamine 2-(phosphonoxy)acrylate** is presented in Table 1.

Property	Value	Reference
CAS Number	10526-80-4	[2]
Molecular Formula	C ₉ H ₁₈ NO ₆ P	[2]
Molecular Weight	267.22 g/mol	[2][3]
Appearance	White to off-white crystalline powder	[3]
Melting Point	140°C	[2]
Solubility	Water: 100 mg/mL, clear to slightly hazy, colorless to faintly yellow	[4]
DMSO (Slightly), Methanol (Slightly)	[2]	
Storage Temperature	-20°C	[2][3][5]
Stability	Hygroscopic	[2]

Spectroscopic Data (for Phosphoenolpyruvic Acid)

While specific spectra for the cyclohexylammonium salt are not readily available, data for the parent acid, phosphoenolpyruvic acid, are informative.

Spectrum Type	Solvent	Chemical Shifts (ppm)	Reference
¹ H NMR	D ₂ O, pH 7.4	5.35, 5.17	
¹³ C NMR	D ₂ O, pH 7.4	152.51, 152.43, 102.89, 102.85	

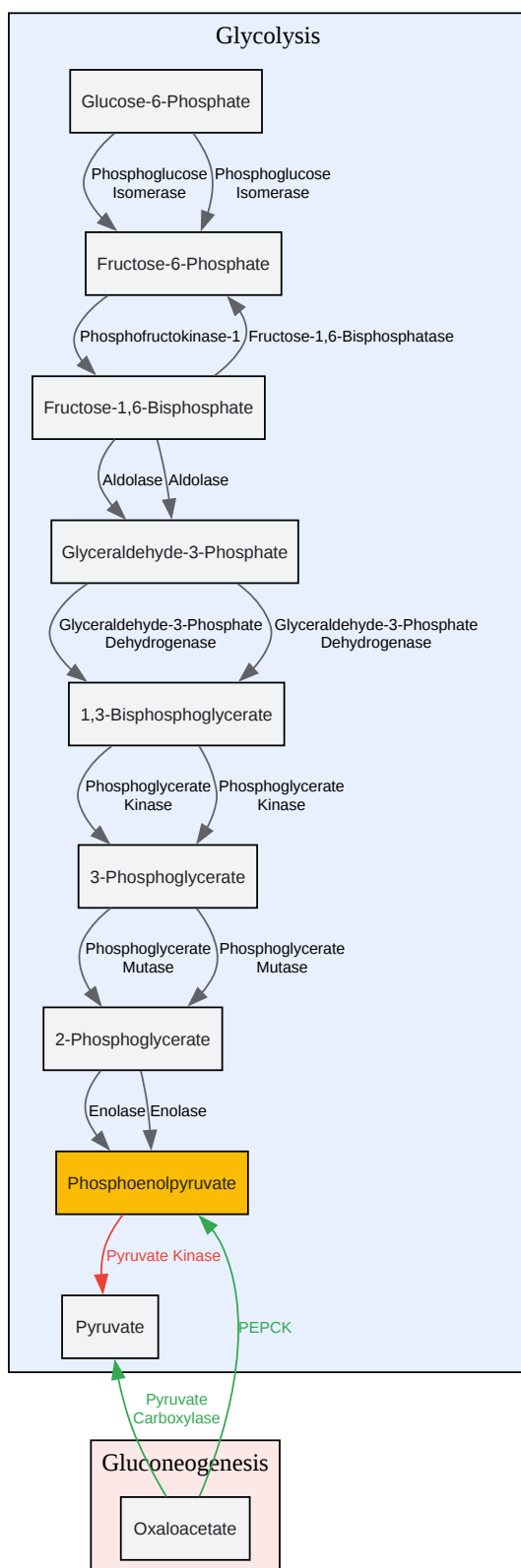
Biological Significance and Applications

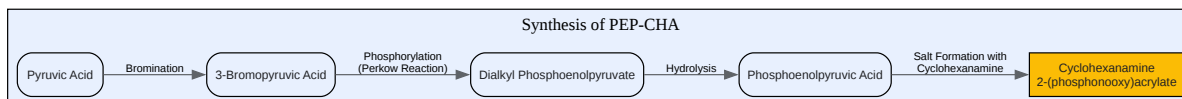
The biological relevance of **Cyclohexanamine 2-(phosphonoxy)acrylate** stems entirely from the role of the phosphoenolpyruvate (PEP) anion.

Role in Glycolysis and Gluconeogenesis

PEP is a central intermediate in the metabolic pathways of glycolysis and gluconeogenesis.

- In Glycolysis: PEP is formed from 2-phosphoglycerate by the enzyme enolase. It then serves as the substrate for pyruvate kinase, which catalyzes the transfer of its high-energy phosphate group to ADP, forming ATP and pyruvate. This is a key energy-yielding step of glycolysis.[\[1\]](#)
- In Gluconeogenesis: During the synthesis of glucose from non-carbohydrate precursors, PEP is formed from oxaloacetate in a reaction catalyzed by phosphoenolpyruvate carboxykinase (PEPCK). This is a rate-limiting step in gluconeogenesis.[\[1\]](#)





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